

Preparing stable α -lapachone stock solutions

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Compound of Interest

Compound Name: *alpha-Lapachone*

Cat. No.: B050631

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Technical Support Center: α -Lapachone

This technical support center provides guidance on the preparation of stable α -lapachone stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing α -lapachone stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of α -lapachone. It has a high solubility for this compound, allowing for the preparation of concentrated stocks that can be easily diluted to working concentrations in aqueous media.^{[1][2][3]}

Q2: What is the maximum concentration of α -lapachone that can be dissolved in DMSO?

A2: α -Lapachone is soluble in DMSO at concentrations up to 100 mg/mL (412.76 mM).^{[1][3]} For most applications, preparing a stock solution in the range of 5 mM to 20 mM is common practice.^[1]

Q3: How should α -lapachone powder be stored?

A3: α -Lapachone powder is stable for extended periods when stored under the correct conditions. It is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] It is also crucial to protect the compound from light.^{[1][3]}

Q4: How should I store the α -lapachone stock solution?

A4: Once prepared, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[1][3]} Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][3]} Always protect the solution from light.^{[1][3]}

Q5: Is α -lapachone sensitive to light?

A5: Yes, α -lapachone requires protection from light during both transportation and storage to prevent degradation.^[1] Studies on the related compound, β -lapachone, have shown significant degradation upon exposure to light.^{[4][5][6]}

Troubleshooting Guide

Issue	Possible Cause	Solution
α -Lapachone powder does not dissolve completely in DMSO.	The concentration is too high.	Do not exceed the maximum solubility of 100 mg/mL. ^{[1][3]} Try warming the solution gently (e.g., to 60°C) and using sonication to aid dissolution. ^[3]
The DMSO is not of high quality or is "wet".	Use fresh, anhydrous, high-purity DMSO. Hygroscopic DMSO can significantly impact the solubility of the product. ^[3]	
Precipitate forms when diluting the DMSO stock solution in aqueous media.	The final concentration in the aqueous medium is above its solubility limit.	Ensure the final concentration of α -lapachone in the aqueous buffer is low enough to remain in solution. Perform serial dilutions. The final DMSO concentration in the culture medium should also be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.
Inconsistent experimental results using the same stock solution.	The stock solution has degraded.	This could be due to repeated freeze-thaw cycles, prolonged storage at -20°C, or exposure to light. ^{[1][3]} Prepare fresh stock solutions and ensure they are properly aliquoted and stored.

The compound has isomerized.

While β -lapachone can isomerize to α -lapachone under acidic conditions, this is less of a concern for α -lapachone itself.^{[7][8]} However, exposure to harsh chemical conditions should be avoided.

Quantitative Data Summary

α -Lapachone Properties

Property	Value	Reference
Molecular Formula	C15H14O3	^{[1][9][10]}
Molecular Weight	242.27 g/mol	^{[1][9][10]}
Appearance	Light brown to brown solid powder	^[1]

Solubility Data

Solvent	Solubility	Reference
DMSO	100 mg/mL (412.76 mM)	^{[1][3]}
Other Organic Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Acetone	^[2]

Recommended Storage Conditions

Form	Temperature	Duration	Light Protection	Reference
Powder	-20°C	3 years	Required	[1]
4°C	2 years	Required	[1]	
In Solvent (DMSO)	-80°C	6 months	Required	[1][3]
-20°C	1 month	Required	[1][3]	

Experimental Protocols

Protocol for Preparing a 10 mM α -Lapachone Stock Solution in DMSO

Materials:

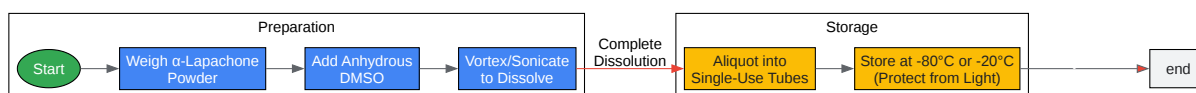
- α -Lapachone powder (MW: 242.27 g/mol)
- Anhydrous, high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required mass of α -lapachone:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 242.27 \text{ g/mol} \times 1000 \text{ mg/g} = 2.4227 \text{ mg}$

- Weigh the α -lapachone powder:
 - Carefully weigh out approximately 2.42 mg of α -lapachone powder using an analytical balance.
- Dissolve the powder in DMSO:
 - Add the weighed α -lapachone to a sterile tube.
 - Add 1 mL of anhydrous DMSO.
 - Vortex the solution until the α -lapachone is completely dissolved. Gentle warming or sonication can be used to assist dissolution if necessary.[3]
- Aliquot and store the stock solution:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μ L) in sterile, light-protecting microcentrifuge tubes or cryovials.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][3]
 - Ensure all tubes are clearly labeled with the compound name, concentration, date, and solvent.

Visualizations



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Caption: Workflow for Preparing α -Lapachone Stock Solution.

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References

- 1. α -Lapachone | Parasite | 4707-33-9 | Invivochem [invivochem.com]
- 2. alpha-Lapachone | CAS:4707-33-9 | Manufacturer ChemFaces [chemfaces.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Stability of β -Lapachone upon Exposure to Various Stress Conditions: Resultant Efficacy and Cytotoxicity [jstage.jst.go.jp]
- 5. Effect of storage conditions on the stability of β -lapachone in solid state and in solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Light effect on the stability of β -lapachone in solution: pathways and kinetics of degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The possibility of low isomerization of β -lapachone in the human body - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. usbio.net [usbio.net]
- 10. 3,4-Dihydro-2,2-dimethyl-2H-naphtho(2,3-b)pyran-5,10-dione | C₁₅H₁₄O₃ | CID 72732 - PubChem [pubchem.ncbi.nlm.nih.gov]
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